

# Isoamyl Salicylate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Isoamyl salicylate*

Cat. No.: *B1672214*

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## Abstract

**Isoamyl salicylate**, a salicylic acid ester, is a widely utilized aromatic compound in the fragrance, flavor, and cosmetic industries. This technical guide provides an in-depth overview of its core chemical and physical properties, a detailed experimental protocol for its synthesis via Fischer esterification, and a summary of its applications and safety information. The synthesis pathway and experimental workflow are visually represented to facilitate understanding.

## Core Properties of Isoamyl Salicylate

**Isoamyl salicylate**, also known as isopentyl salicylate or 3-methylbutyl 2-hydroxybenzoate, is a colorless to pale yellow liquid.<sup>[1]</sup> Its chemical and physical properties are summarized in the table below.

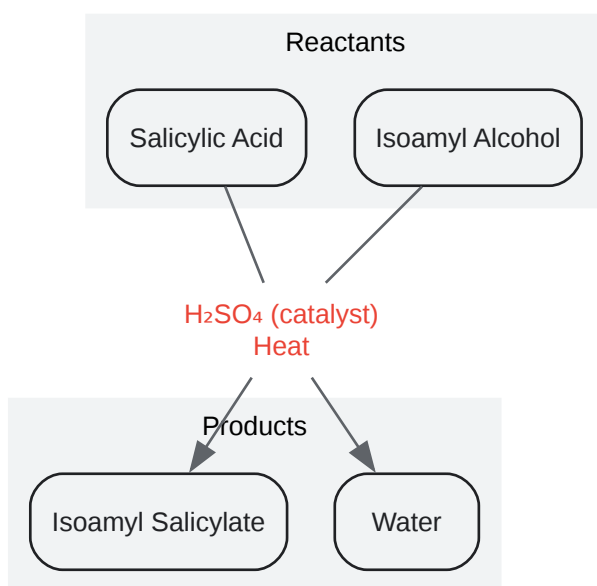
Property	Value	Reference(s)
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>3</sub>	[2]
Molecular Weight	208.25 g/mol	[2]
CAS Number	87-20-7	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Sweet, floral, slightly balsamic, herbaceous-green	[3]
Boiling Point	277-278 °C	[4]
Density	Approximately 1.05 g/mL at 25 °C	[4]
Refractive Index	Approximately 1.507 at 20 °C	[4]
Solubility	Insoluble in water; soluble in ethanol and oils	[1]

## Synthesis of Isoamyl Salicylate

**Isoamyl salicylate** is commonly synthesized through the Fischer esterification of salicylic acid with isoamyl alcohol, using a strong acid catalyst such as sulfuric acid.[5][6] The reaction is reversible and is typically driven to completion by using an excess of one of the reactants or by removing the water produced during the reaction.[7]

## Synthesis Pathway

The following diagram illustrates the Fischer esterification reaction for the synthesis of **isoamyl salicylate**.



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**Fischer esterification of salicylic acid and isoamyl alcohol.**

## Detailed Experimental Protocol

This protocol is based on typical laboratory procedures for Fischer esterification.<sup>[2][5][8]</sup>

Materials:

- Salicylic acid (1.0 eq)
- Isoamyl alcohol (3.0 eq)
- Concentrated sulfuric acid (catalytic amount, e.g., 0.1 eq)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Organic solvent (e.g., diethyl ether or dichloromethane)

Equipment:

- Round-bottom flask

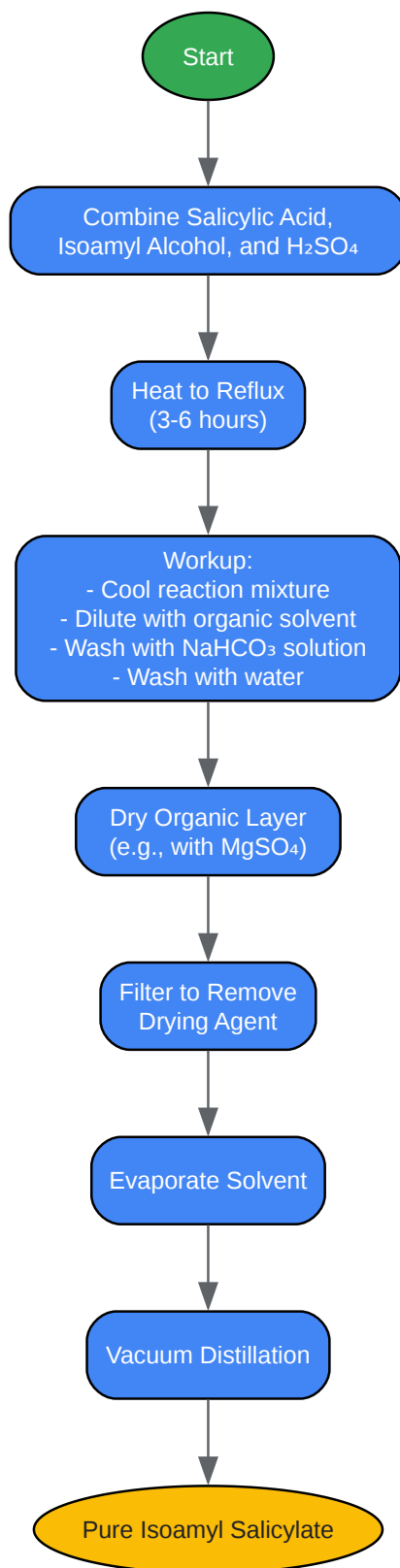
- Reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Distillation apparatus (for vacuum distillation)

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve salicylic acid in isoamyl alcohol.
- **Catalyst Addition:** Slowly add concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux (typically around 130-135 °C) for 3-6 hours.<sup>[2][5]</sup> The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup - Neutralization:** After cooling to room temperature, transfer the reaction mixture to a separatory funnel. Dilute with an organic solvent and wash with water. Carefully wash the organic layer with a saturated sodium bicarbonate solution to neutralize any unreacted salicylic acid and the sulfuric acid catalyst. Wash with water until the aqueous layer is neutral.<sup>[2][8]</sup>
- **Drying and Filtration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, then filter to remove the drying agent.
- **Purification:** Remove the organic solvent using a rotary evaporator. The crude **isoamyl salicylate** can be further purified by vacuum distillation, collecting the fraction at approximately 150-155 °C under reduced pressure.<sup>[2][8]</sup>

## Experimental Workflow

The following diagram outlines the key steps in the synthesis and purification of **isoamyl salicylate**.



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### Workflow for the synthesis and purification of isoamyl salicylate.

## Applications

**Isoamyl salicylate** has a wide range of applications, primarily driven by its pleasant and persistent floral scent.

- **Fragrance Industry:** It is a key component in many perfumes, soaps, detergents, and other personal care products, often used to create or enhance floral and herbal scents.[3]
- **Flavor Industry:** It is used as a flavoring agent in some food products and beverages.
- **Cosmetics:** Due to its fragrance, it is incorporated into various cosmetic formulations.[1]

## Safety and Toxicology

**Isoamyl salicylate** is generally considered to have low toxicity. The Flavor and Extract Manufacturers Association (FEMA) has designated it as Generally Recognized as Safe (GRAS) for use as a flavoring agent. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has also concluded that it poses no safety concern at current levels of intake when used as a flavoring agent. Direct contact may cause mild skin or eye irritation.[4] For detailed toxicological data, researchers should consult comprehensive safety assessments.

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